

gallocatechin gallate LC-MS analysis

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Compound Focus: (-)-Gallocatechin gallate

CAS No.: 4233-96-9

Cat. No.: S528658

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Core Concepts & Chemical Profiles

Understanding the specific compounds and analytical challenges is crucial for a successful GCG analysis.

- **Catechins in Focus:** GCG is one of several flavan-3-ols, or catechins, found in tea. Its specific stereochemistry distinguishes it from isomers like EGCG. Targeted analyses often include a panel of major catechins [1] [2].
- **The Challenge of Derivatives:** During tea processing (e.g., fermentation), catechins undergo transformations. New derivatives like theaflavins and thearubigins are formed, many of which lack commercial standards, requiring sophisticated non-targeted or semi-targeted LC-MS approaches for identification [3].
- **A Note on Nomenclature:** Much of the literature focuses on the more abundant isomer, **Epigallocatechin gallate (EGCG)**. The analytical techniques for EGCG—covering sample preparation, chromatography, and mass spectrometry—are directly applicable and essential for the analysis of GCG [1] [4] [5].

Detailed Experimental Protocols

Here are detailed methodologies for sample preparation and LC-MS analysis, compiled from recent studies.

1. Sample Preparation & Extraction Effective sample preparation is critical for isolating GCG from complex matrices like plasma or tea.

- **Protein Precipitation & Liquid-Liquid Extraction (for Plasma)**

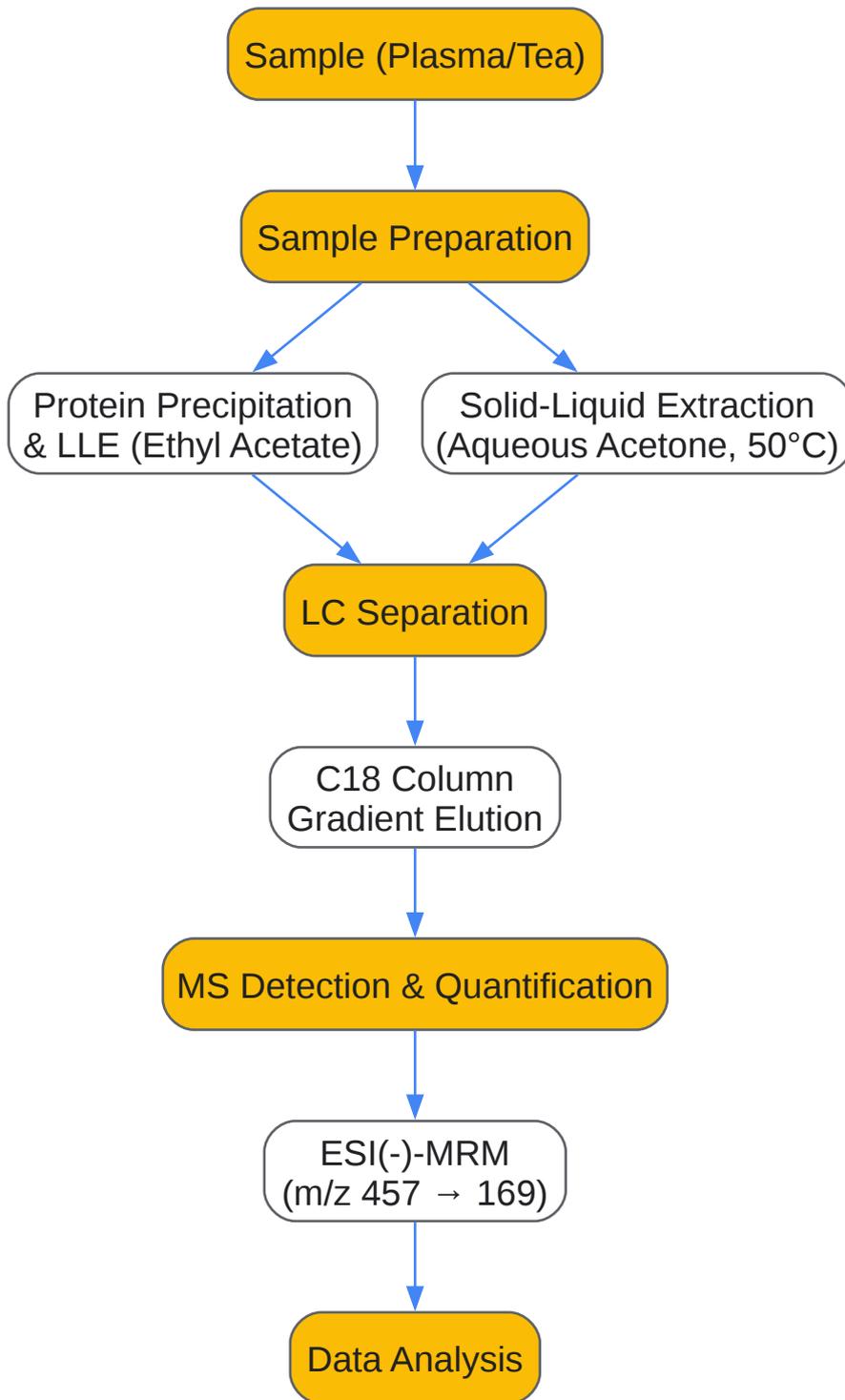
- **Procedure:** Begin with a protein precipitation step. Then, for a cleaner extract, use Liquid-Liquid Extraction (LLE). Add **ethyl acetate** (10 times the volume of the plasma sample) to the plasma. Vortex the mixture for 5 minutes, then centrifuge at 13,000 rpm for 10 minutes. Carefully transfer the organic supernatant layer and evaporate it to dryness under a gentle stream of nitrogen gas. Reconstitute the dry residue in a 50:50 methanol-water solution prior to LC-MS injection [1] [6].
- **Solid-Liquid Extraction (for Tea)**
 - **Optimal Solvent:** Aqueous acetone (e.g., 49.8% acetone in water).
 - **Optimal Conditions:** Sonication for 124 minutes at 50°C. This method, optimized via Design of Experiment (DoE), is highly effective for extracting catechins and their derivatives from black tea [3].

2. LC-MS Analysis Conditions The following table summarizes instrumental parameters that have been successfully used in recent research.

Parameter	Reported Conditions
LC System	UPLC or HPLC [1] [6] [3]
MS System	Triple Quadrupole (QQQ) / Tandem MS [1] [3]
Analytical Column	Atlantis T3 C18 (4.6 × 50 mm, 3 μm); Agilent Zorbax SB-C18 (100 × 2.1 mm, 3.5 μm) [1] [6]

| **Mobile Phase** | **A:** Water with 0.1% formic acid **B:** Acetonitrile [1] [6] | | **Gradient** | Starting at 5-23% B, increasing to 40-60% B over 10-12 minutes [1] [6] | | **Flow Rate** | 0.2 - 0.3 mL/min [6] | | **Ionization Mode** | Electrospray Ionization (ESI), typically in **negative** mode [6] | | **MS Detection** | Multiple Reaction Monitoring (MRM) for quantification [1] |

The workflow below summarizes the key stages of the analysis, from sample to result.



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Experimental workflow for gallic catechin gallate LC-MS analysis.

Key Analytical Parameters & Validation

For a method to be reliable, it must be rigorously validated. The table below summarizes key quantitative data and performance metrics.

Parameter	GCG / EGCG Performance Data
Quantification Mode	Multiple Reaction Monitoring (MRM) [1]
Primary MRM Transition	m/z 457.15 → 168.98 (for EGCG, applicable to GCG) [1]
Linear Range	1–500 ng/mL (in plasma for EGCG) [1]
Lower Limit of Quantification (LLOQ)	1 ng/mL (in plasma for EGCG) [1]
Precision (RSD)	Intra- and inter-day precision < 13.8% [2]
Accuracy (RE%)	Within ±12.4% of theoretical value [2]
Extraction Recovery	Consistent recovery, compensated with internal standards [2]

Application Notes & Advanced Workflows

Moving beyond standard quantification, LC-MS enables deeper investigation into GCG's role.

- **Metabolomics for Mechanism Elucidation:** LC-MS-based metabolomics can reveal how GCG/EGCG affects cellular processes. One study on lung cancer cells treated with EGCG identified 33 altered metabolites, pinpointing disruption to **glycine, serine, threonine, and glutamate metabolism** as a potential anti-cancer mechanism [4] [5].
- **Chemical Marker Identification:** LC-MS is powerful for identifying unique chemical markers. For example, GCG was successfully identified as a characteristic marker for authenticating *Triadica cochinchinensis* honey, distinguishing it from other honey types [7].

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References

1. Quantitative Analysis of Four Catechins from Green Tea ... [pmc.ncbi.nlm.nih.gov]
2. Development and validation of a high-throughput assay for ... [pubmed.ncbi.nlm.nih.gov]
3. A systematic approach to analyzing catechins and catechin ... [pmc.ncbi.nlm.nih.gov]
4. LC-MS Based Metabolomics Study of the Effects of EGCG ... [pubmed.ncbi.nlm.nih.gov]
5. LC-MS Based Metabolomics Study of the Effects of EGCG ... [frontiersin.org]
6. Pharmacokinetic study of gallocatechin-7-gallate from ... [pmc.ncbi.nlm.nih.gov]
7. (-)-Gallic acid: A Novel Chemical Marker to ... [mdpi.com]

To cite this document: Smolecule. [gallocatechin gallate LC-MS analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528658#gallocatechin-gallate-lc-ms-analysis>]

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